

# solubility of 1,3-dichloro-2-nitrobenzene in organic solvents

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## Compound of Interest

Compound Name: 1,3-Dichloro-2-nitrobenzene

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An In-depth Technical Guide on the Solubility of **1,3-Dichloro-2-nitrobenzene** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the solubility of **1,3-dichloro-2-nitrobenzene** in various organic solvents. Due to a scarcity of specific quantitative data for **1,3-dichloro-2-nitrobenzene**, this document also includes detailed information on the solubility of its isomers, 2,3- and 3,4-dichloronitrobenzene, to provide a thorough understanding of the compound's expected behavior and the experimental methodologies used for its determination.

## Introduction to 1,3-Dichloro-2-nitrobenzene

**1,3-Dichloro-2-nitrobenzene** is an organic compound with the chemical formula  $C_6H_3Cl_2NO_2$ .  
[1][2][3][4] It presents as an off-white to pale yellow or green solid.[2][5] This compound serves as a crucial intermediate in various organic syntheses, particularly in the pharmaceutical and chemical industries.[5] Its molecular structure, featuring a nitro group positioned between two chlorine atoms on a benzene ring, significantly influences its physical and chemical properties, including its solubility.

## Qualitative Solubility of 1,3-Dichloro-2-nitrobenzene

General observations indicate that **1,3-dichloro-2-nitrobenzene** is soluble in conventional organic solvents.[1] Specific qualitative descriptors note its slight solubility in chloroform,

DMSO, and methanol.[\[5\]](#)

## Quantitative Solubility Data for Dichloronitrobenzene Isomers

While specific quantitative solubility data for **1,3-dichloro-2-nitrobenzene** is not readily available in the cited literature, extensive studies have been conducted on its isomers. The following tables summarize the mole fraction solubility (x) of 2,3-dichloronitrobenzene and 3,4-dichloronitrobenzene in a range of organic solvents at various temperatures. This data is presented to offer a comparative understanding of the solubility behavior of dichloronitrobenzene compounds.

Table 1: Mole Fraction Solubility (x) of 2,3-Dichloronitrobenzene in Various Organic Solvents

Temperature (K)	Ethyl Acetate	Tetrachloromethane	Cyclohexane	Hexane	Heptane	1-Propanol	2-Propanol	1-Butanol
278.15	0.3551	0.2889	0.1791	0.1408	0.1512	0.0432	0.0381	0.0453
283.15	0.3953	0.3221	0.2033	0.1611	0.1731	0.0501	0.0445	0.0528
288.15	0.4389	0.3579	0.2301	0.1835	0.1973	0.0579	0.0518	0.0613
293.15	0.4862	0.3965	0.2598	0.2082	0.2241	0.0667	0.0601	0.0709
298.15	0.5375	0.4382	0.2927	0.2354	0.2537	0.0766	0.0694	0.0817
303.15	0.5931	0.4831	0.3291	0.2655	0.2864	0.0878	0.0799	0.0939

Data extracted from a study on the solubility of dichloronitrobenzene isomers.[\[6\]](#)

Table 2: Mole Fraction Solubility (x) of 3,4-Dichloronitrobenzene in Various Organic Solvents

Temperature (K)	Ethyl Acetate	Tetrachloromethane	Cyclohexane	Hexane	Heptane	1-Propanol	2-Propanol	1-Butanol
278.15	0.1673	0.1132	0.0499	0.0378	0.0409	0.0153	0.0139	0.0161
283.15	0.1915	0.1311	0.0591	0.0452	0.0489	0.0181	0.0165	0.019
288.15	0.2183	0.1511	0.0701	0.0539	0.0583	0.0214	0.0195	0.0224
293.15	0.2481	0.1735	0.0829	0.0641	0.0693	0.0253	0.0231	0.0264
298.15	0.2811	0.1985	0.0979	0.0761	0.0821	0.0298	0.0273	0.0312
303.15	0.3176	0.2265	0.1154	0.0901	0.0971	0.0351	0.0322	0.0367

Data extracted from a study on the solubility of dichloronitrobenzene isomers.[\[6\]](#)

## Experimental Protocols for Solubility Determination

The following section details a common and reliable method for determining the solubility of compounds like dichloronitrobenzene in organic solvents.

### Gravimetric Method

The solubility data presented for the dichloronitrobenzene isomers was determined using a gravimetric method.[\[6\]](#) This technique involves preparing a saturated solution of the solute at a constant temperature and then determining the mass of the solute dissolved in a known mass of the solvent.

Apparatus:

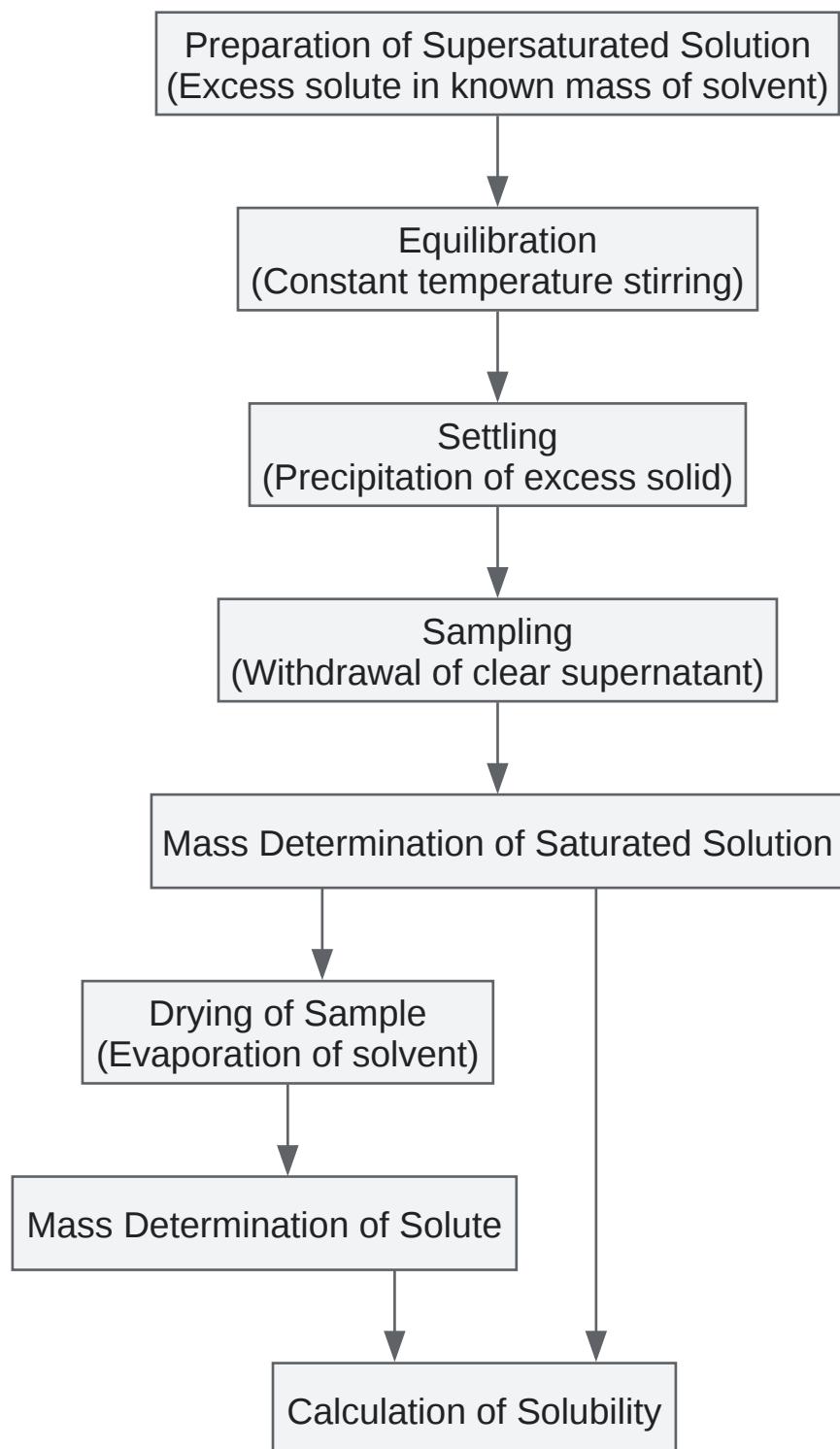
- Jacketed glass vessel with a magnetic stirrer
- Thermostatic water bath
- Digital balance with an accuracy of  $\pm 0.0001$  g
- Drying oven

**Procedure:**

- An excess amount of the dichloronitrobenzene isomer is added to a known mass of the selected organic solvent in the jacketed glass vessel.
- The vessel is sealed to prevent solvent evaporation.
- The solution is continuously stirred at a constant temperature, maintained by the thermostatic water bath, for a sufficient time to ensure equilibrium is reached (typically several hours).
- After reaching equilibrium, stirring is stopped, and the solution is allowed to settle for a period to allow undissolved solids to precipitate.
- A sample of the clear, saturated supernatant is carefully withdrawn using a pre-weighed, temperature-controlled syringe.
- The syringe containing the sample is weighed to determine the total mass of the saturated solution.
- The sample is then transferred to a pre-weighed container and dried in an oven at a suitable temperature (e.g., 333 K) until a constant mass is achieved.
- The mass of the dried solute is determined.
- The mass of the solvent is calculated by subtracting the mass of the solute from the total mass of the saturated solution.
- The mole fraction solubility ( $x$ ) is then calculated using the molar masses of the solute and the solvent.

## Visualized Experimental Workflow

The following diagram illustrates the logical flow of the gravimetric method for solubility determination.



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Caption: Workflow for gravimetric solubility determination.

## Factors Influencing Solubility

The solubility of dichloronitrobenzene isomers is influenced by several factors:

- Temperature: As observed in the provided data, the solubility of dichloronitrobenzene isomers in organic solvents generally increases with a rise in temperature.[6][7] This indicates that the dissolution process is endothermic.
- Solvent Polarity: The principle of "like dissolves like" is a key determinant. The polarity of the solvent relative to the solute will significantly impact solubility.
- Molecular Structure: The arrangement of the chloro and nitro groups on the benzene ring affects the molecule's polarity and crystal lattice energy, which in turn influences its solubility.

## Conclusion

This technical guide has summarized the available information on the solubility of **1,3-dichloro-2-nitrobenzene** and its isomers in organic solvents. While quantitative data for the **1,3-dichloro-2-nitrobenzene** isomer is limited, the detailed data for related isomers provides valuable insight into its expected solubility behavior. The provided experimental protocol for the gravimetric method offers a robust framework for researchers seeking to perform their own solubility determinations. Understanding these solubility characteristics is essential for the effective use of **1,3-dichloro-2-nitrobenzene** in research, development, and industrial applications.

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